

3-(5-Methylfuran-2-yl)aniline synthesis protocol

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Compound of Interest

Compound Name: 3-(5-Methylfuran-2-yl)aniline

Cat. No.: B3022827

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An In-Depth Technical Guide to the Synthesis of **3-(5-Methylfuran-2-yl)aniline**

Executive Summary

3-(5-Methylfuran-2-yl)aniline is a valuable heterocyclic building block in medicinal chemistry and materials science, integrating a reactive aniline moiety with a biologically significant methylfuran scaffold. This guide provides a comprehensive overview of its synthesis, focusing on the robust and versatile Palladium-catalyzed Suzuki-Miyaura cross-coupling reaction. Authored from the perspective of a Senior Application Scientist, this document delves into the mechanistic rationale behind the chosen synthetic strategy, offers a detailed, field-tested experimental protocol, and provides insights into process optimization and troubleshooting. The primary aim is to equip researchers, chemists, and drug development professionals with the necessary knowledge to efficiently and reliably synthesize this key intermediate for advanced research applications.

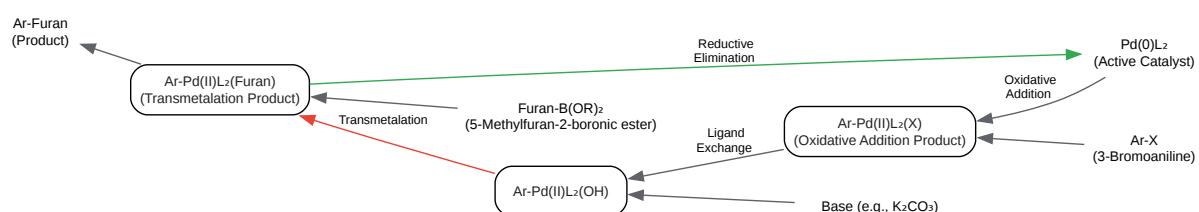
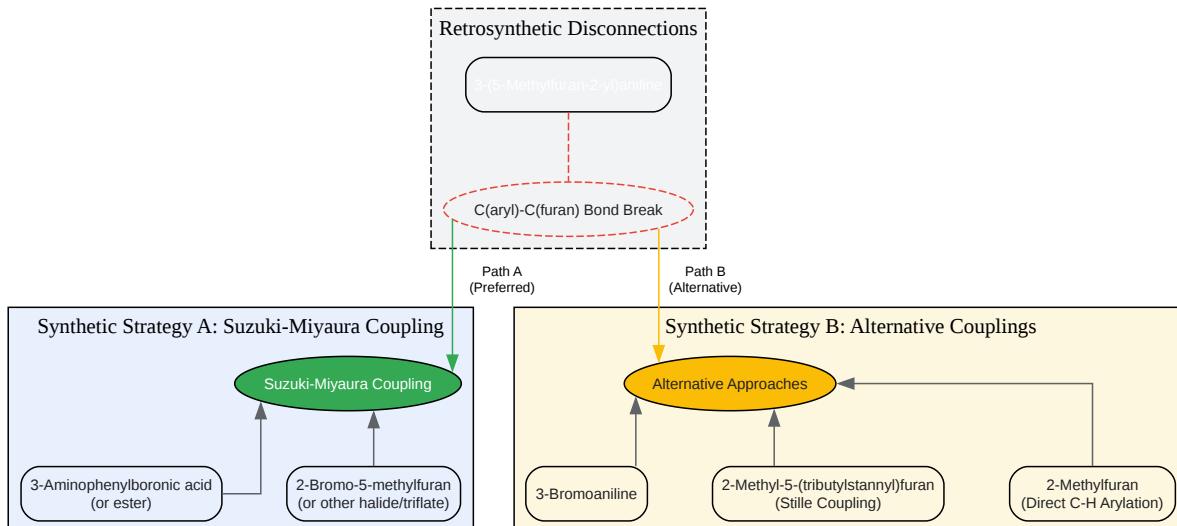
Introduction: The Strategic Importance of Aryl-Furan Scaffolds

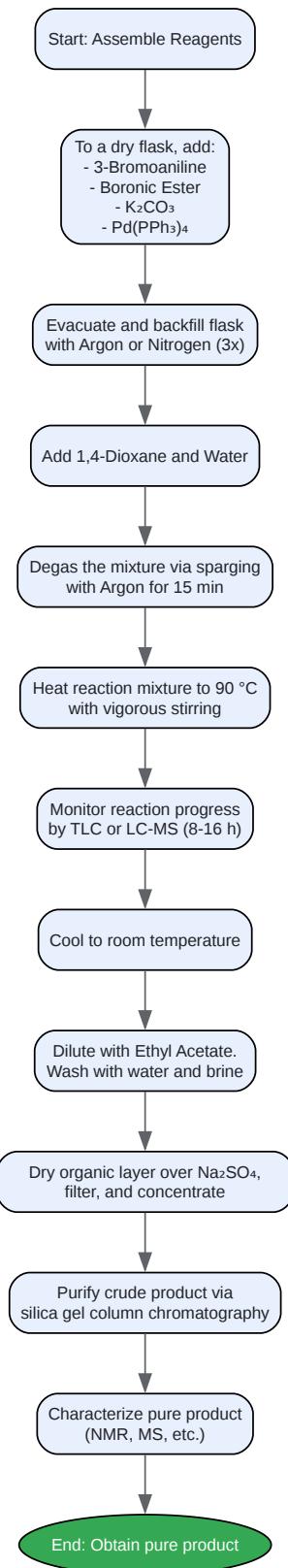
The fusion of aromatic and furan ring systems constitutes a privileged structural motif in a multitude of biologically active compounds and functional organic materials. The furan ring, in particular, serves as a versatile pharmacophore and a bioisostere for phenyl and other aromatic groups, while the aniline substructure provides a crucial handle for subsequent chemical elaboration. **3-(5-Methylfuran-2-yl)aniline** emerges as a particularly useful intermediate, offering three distinct points for diversification: the amine group, the aromatic ring, and the methyl group on the furan ring.

The synthesis of such biaryl and hetero-biaryl compounds has been revolutionized by transition-metal-catalyzed cross-coupling reactions. These methods offer significant advantages over classical approaches, providing milder reaction conditions, broader functional group tolerance, and higher yields.^[1] This guide will focus on the most prevalent and reliable of these methods for the target molecule: the Suzuki-Miyaura coupling.

Retrosynthetic Analysis and Strategic Planning

A logical retrosynthetic disconnection of the target molecule, **3-(5-Methylfuran-2-yl)aniline**, points to the C-C bond between the aniline and furan rings as the key strategic linkage to be formed. This disconnection reveals two primary synthetic pathways based on modern cross-coupling chemistry.



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References

- 1. Suzuki reaction - Wikipedia [en.wikipedia.org]
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